

# Boc-Asp-Ofm acid-modulated synthesis protocol

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## Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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## Chemical Profile of Boc-Asp-Ofm

**Boc-Asp-Ofm** is a protected derivative of L-aspartic acid, commonly used in peptide synthesis. Its key chemical identifiers and properties are summarized below.

**Table 1: Molecular Identity of Boc-Asp-Ofm**

Property	Description
IUPAC Name	(2S)-4-(9H-Fluoren-9-ylmethoxy)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-4-oxobutanoic acid [1] [2]
CAS Number	117014-32-1 (primary); 129046-87-3 is also referenced [3] [1] [2]
Molecular Formula	C <sub>23</sub> H <sub>25</sub> NO <sub>6</sub> [3] [1] [2]
Molecular Weight	411.45 g/mol [3] [2]
Other Identifiers	MDL Number: MFCD00076916 [1]; ChemSpider ID: 143840 [1]

Table 2: Physicochemical Properties &amp; Safety

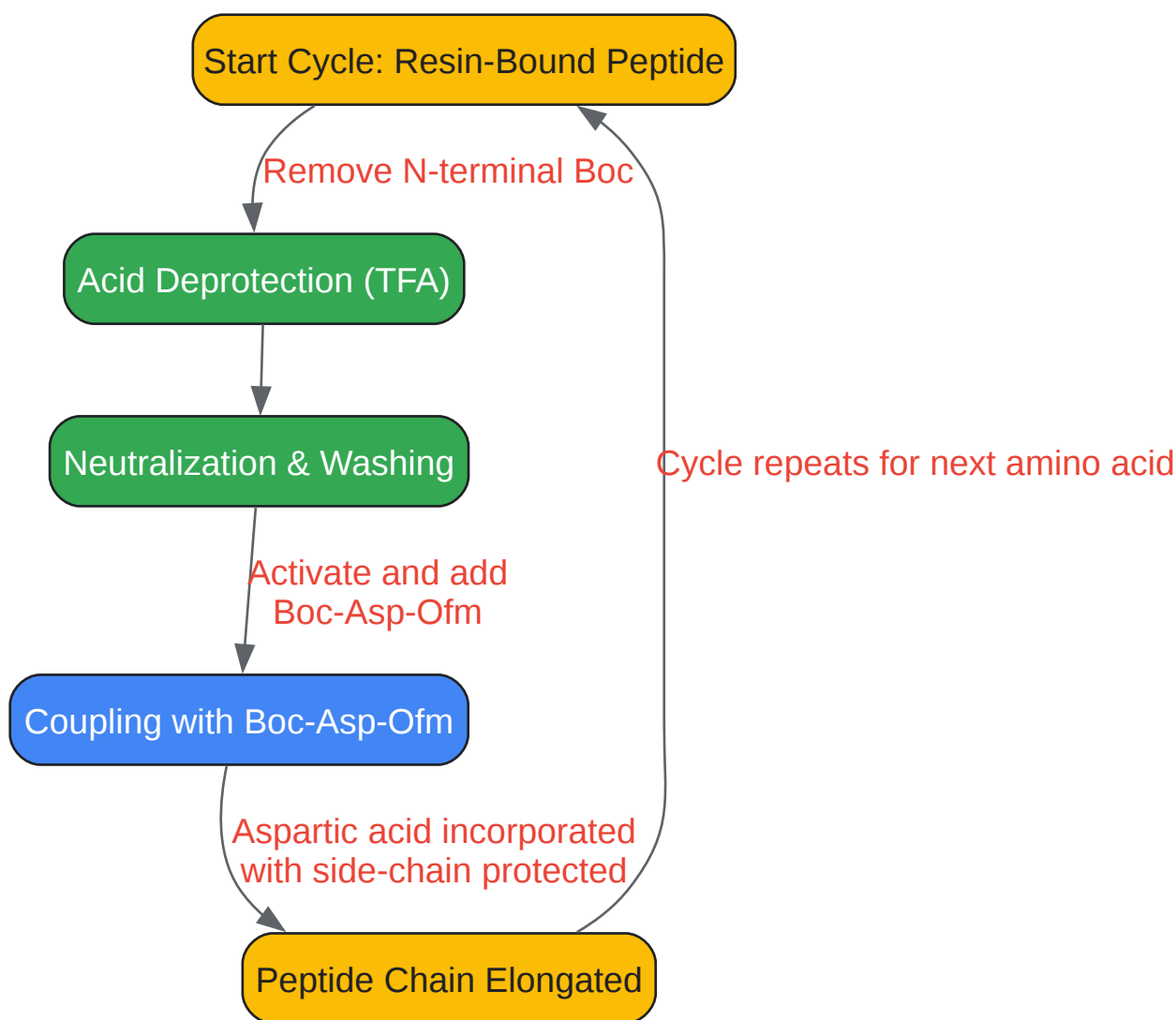
Property / Aspect	Value / Description
Melting Point	138-142 °C [3]
Boating Point	617.4 ± 55.0 °C (Predicted) [3]
Density	1.251 [3]
pKa	4.01 ± 0.19 (Predicted) [3]
Storage	2-8°C [3]

| **GH&S Statement** | **Signal Word:** Warning **Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [3] |

## General Role in Peptide Synthesis and a Hypothetical Pathway

While specific protocols were not located, **Boc-Asp-Ofm** is designed for use in **Solid-Phase Peptide Synthesis (SPPS)** using the Boc (tert-butyloxycarbonyl) strategy. The OFm (9-fluorenylmethyl) group specifically protects the side-chain beta-carboxyl of aspartic acid, preventing side reactions like aspartimide formation during the synthesis of challenging sequences [3] [1] [2].

The following diagram outlines the conceptual role of **Boc-Asp-Ofm** in a peptide assembly cycle, highlighting the critical acid-modulation steps.



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## Experimental Guidance and Information Gaps

Given the lack of specific protocols in the search results, the following guidance is provided based on standard peptide synthesis practices.

### General Handling and Stock Solution Preparation

- **Handling:** All operations should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE) including gloves and safety glasses is mandatory [3].
- **Stock Solution:** A typical stock solution might be prepared at a **0.1-0.2 M concentration** in an anhydrous aprotic solvent like **DMF or DCM**. The solution should be stored under an inert

atmosphere (e.g., nitrogen) at -20°C to minimize moisture absorption and degradation.

### Key Steps in a Hypothetical Synthesis Protocol

- **Deprotection of the N-terminal Boc Group:** This is the primary **acid-modulated step**. It typically uses **Trifluoroacetic Acid (TFA)** in an inert solvent like Dichloromethane (DCM), often with scavengers to trap the resulting tert-butyl cation.
- **Neutralization and Washing:** After deprotection, the resin is neutralized, usually with a base like **Diisopropylethylamine (DIPEA)** in DMF, and thoroughly washed to remove residual acid.
- **Coupling Reaction:** The **Boc-Asp-Ofm** derivative is activated using standard coupling reagents like **Dicyclohexylcarbodiimide (DCC)** or **HOBt/DIC** and added to the resin-bound peptide chain for a set period.
- **Final Global Deprotection:** After the full sequence is assembled, a strong acid like **Hydrogen Fluoride (HF)** or TFA is used to cleave the peptide from the resin and remove all remaining protecting groups, including the OFm group on the aspartic acid side chain.

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## References

1. - Boc ( Asp )-OH | C23H25NO6 Ofm [chemspider.com]
2. Boc-Asp(OFm)-OH, 117014-32-1, Boc Amino Acids, P3 BioSystems [p3bio.com]
3. - BOC - ASP | 129046-87-3 OFM [chemicalbook.com]

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